An In-depth Technical Guide to 2-Amino-5-bromo-3-nitrobenzoic Acid

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Compound of Interest

Compound Name:	*2-Amino-5-bromo-3-nitrobenzoic acid*
CAS No.:	*58580-07-7*
Cat. No.:	*B1287268*

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Abstract

2-Amino-5-bromo-3-nitrobenzoic acid is a trifunctional aromatic compound of significant interest to the scientific community, particularly in the realms of medicinal chemistry and materials science. Its unique molecular architecture, featuring amino, bromo, and nitro groups on a benzoic acid scaffold, renders it a highly versatile intermediate for the synthesis of complex heterocyclic systems and active pharmaceutical ingredients (APIs). This guide provides a comprehensive technical overview of its chemical and physical properties, validated synthesis and characterization protocols, key applications, and essential safety procedures. It is designed to serve as a foundational resource for researchers, chemists, and drug development professionals engaged in advanced organic synthesis.

Core Chemical and Physical Properties

A thorough understanding of a compound's physicochemical properties is the bedrock of its effective application in research and development. **2-Amino-5-bromo-3-nitrobenzoic acid** is a

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solid at room temperature, and its key properties are summarized below. The molecular weight of **2-Amino-5-bromo-3-nitrobenzoic acid** is approximately 261.03 g/mol .[1][2][3]

Table 1: Physicochemical Properties of **2-Amino-5-bromo-3-nitrobenzoic acid**

Property	Value	Source(s)
IUPAC Name	2-amino-5-bromo-3-nitrobenzoic acid	[1]
Molecular Formula	$C_7H_5BrN_2O_4$	[1][2][4]
Molecular Weight	261.03 g/mol	[1][2][3]
CAS Number	58580-07-7	[1][2][4]
Appearance	Yellow solid (typical)	[5]
Melting Point	245-247 °C	[6]
Boiling Point	401.1 ± 45.0 °C at 760 mmHg	[6]
Density	2.0 ± 0.1 g/cm³	[6][7]
pKa (Predicted)	3.81 ± 0.20	[4]
XLogP3 (Predicted)	1.8	[1][7]
SMILES	C1=C(C=C(C(=C1C(=O)O)N)[O-])Br	[1][2]

Synthesis and Purification

The reliable synthesis of **2-Amino-5-bromo-3-nitrobenzoic acid** is crucial for its application. One common and effective method involves the oxidative cleavage of a substituted isatin derivative. This approach is favored for its high yield and relatively straightforward execution.

Synthesis from 5-bromo-7-nitroindoline-2,3-dione

The synthesis proceeds via the reaction of 5-bromo-7-nitroindoline-2,3-dione with hydrogen peroxide in an alkaline medium.[5] The causality behind this choice lies in the susceptibility of the dione's C2-C3 bond to oxidative cleavage under these conditions, leading to the formation

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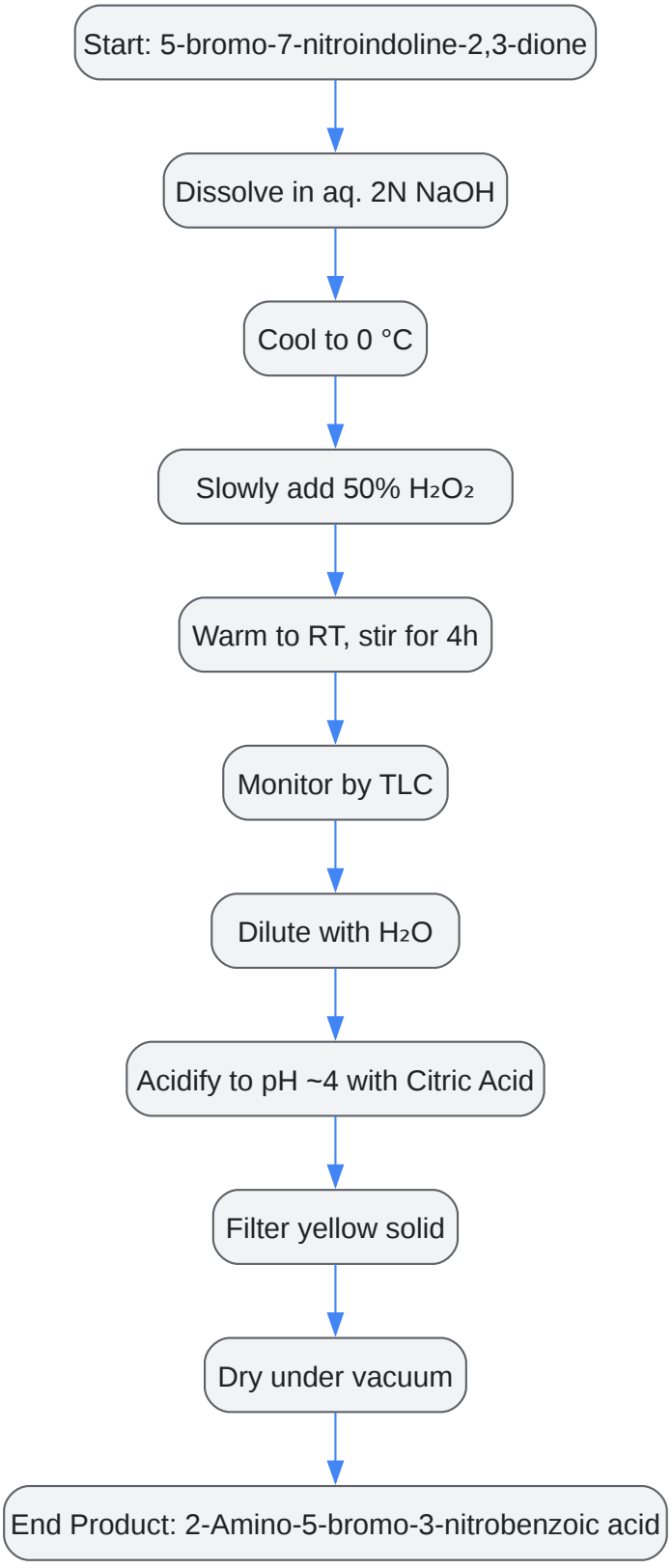
of the desired benzoic acid derivative. The alkaline environment facilitates the formation of a reactive hydroperoxide anion, which is the key oxidizing species.



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Caption: Workflow for the synthesis of **2-Amino-5-bromo-3-nitrobenzoic acid**.

Detailed Experimental Protocol

- Reaction Setup: To a stirred solution of 5-bromo-7-nitro-1H-indole-2,3-dione (5.5 g, 20.3 mmol) in an aqueous solution of 2N NaOH (23.2 mL), add a 50% solution of H_2O_2 in water (4.96 mL) dropwise at 0°C.[5] Rationale: The initial cooling and slow addition are critical to control the exothermic reaction and prevent unwanted side reactions or degradation of the product.

- Reaction Progression: Allow the reaction mixture to warm to room temperature and continue stirring for 4 hours.[5]

- Monitoring: The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting material.

- Workup and Isolation: Upon completion, dilute the reaction mixture with water. Acidify the solution with citric acid to a pH of approximately 4.[5] Rationale: Acidification protonates the carboxylate salt, causing the less soluble carboxylic acid to precipitate out of the aqueous solution.

- Purification: The resulting yellow solid is collected by filtration and dried under a vacuum to yield the final product. A reported yield for this method is approximately 96%.[5] Further purification, if necessary, can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

Spectroscopic Analysis and Characterization

Unambiguous structural confirmation and purity assessment are non-negotiable in scientific research. A combination of spectroscopic techniques is employed for the comprehensive characterization of **2-Amino-5-bromo-3-nitrobenzoic acid**.

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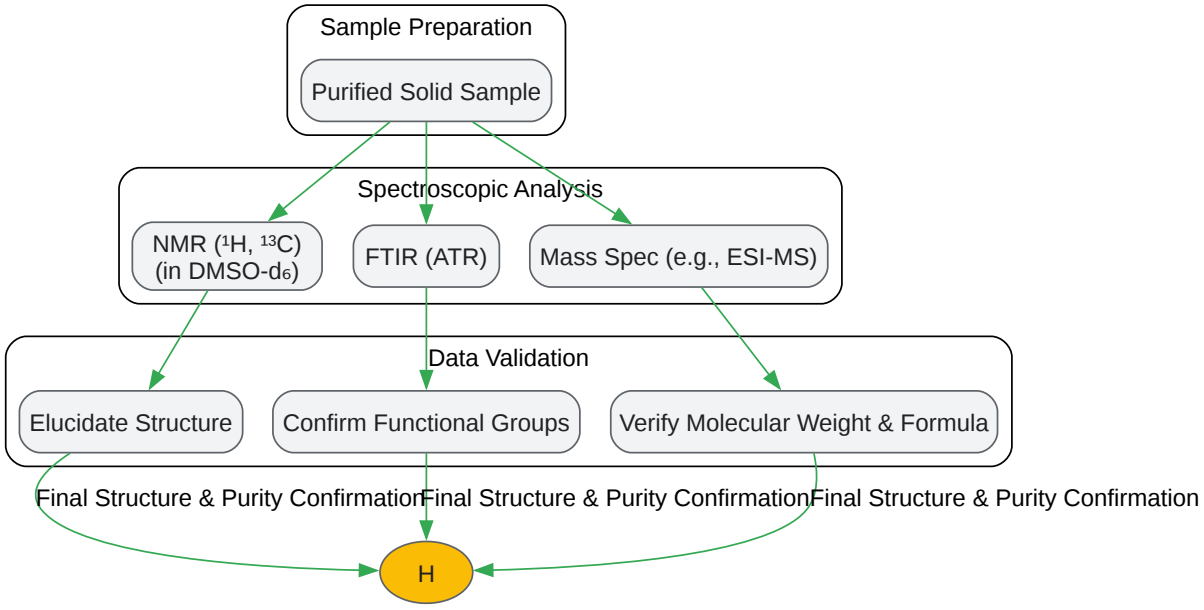

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Caption: General workflow for the analytical characterization of the title compound.

Table 2: Predicted and Expected Spectroscopic Data

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Technique	Data Type	Expected/Predicted Values
^{1}H NMR	Chemical Shift (δ)	Aromatic protons expected in the ~8.0-8.6 ppm range; broad signals for -NH_2 and -COOH protons.[5]
^{13}C NMR	Predicted Data	Signals for aromatic carbons, carboxyl carbon, and carbons attached to functional groups are expected.[4]
FTIR	Wavenumber (cm^{-1})	N-H stretch (~3400-3200), O-H stretch (~3300-2500), C=O stretch (~1720-1680), N-O asymmetric stretch (~1550-1475), N-O symmetric stretch (~1350-1300).[8][9]
Mass Spec	Predicted m/z	$[M-H]^-$: 258.93599; $[M+H]^+$: 260.95055.[10] The isotopic pattern of bromine (^{79}Br/^{81}Br) will result in a characteristic M/M+2 peak pattern.

General Protocol for Spectroscopic Acquisition

- Nuclear Magnetic Resonance (NMR):
  - Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).[8]
  - Acquisition: Record ^{1}H and ^{13}C NMR spectra on a suitable spectrometer (e.g., 400 MHz).
  - Processing: Process the raw data using appropriate software, applying Fourier transformation and phase/baseline corrections. Calibrate chemical shifts using the residual solvent peak.[11]
- Fourier-Transform Infrared (FTIR) Spectroscopy:

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- Preparation: Use the solid sample directly on an Attenuated Total Reflectance (ATR) accessory.[8]
- Acquisition: Record a background spectrum of the clean ATR crystal, followed by the sample spectrum, typically over a range of 4000-400 cm^{-1}.[11]

- Mass Spectrometry (MS):
  - Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile) for analysis by techniques like Electrospray Ionization (ESI).
  - Analysis: Analyze the sample to determine the mass-to-charge ratio (m/z) of the molecular ion and its fragments, confirming the molecular weight and isotopic distribution.[10]

Applications in Research and Drug Development

The trifunctional nature of **2-Amino-5-bromo-3-nitrobenzoic acid** makes it a valuable scaffold in synthetic chemistry. The amino, bromo, and nitro groups can be selectively modified, providing access to a wide range of complex molecules.

- Pharmaceutical Intermediates: It is a key starting material for synthesizing APIs.[12] Its derivatives have been explored for potential anticancer, antiviral, and anti-inflammatory properties.
- Heterocyclic Synthesis: The compound is used as a reactant in the preparation of substituted quinoxaline derivatives, which have been investigated as inhibitors of PFKFB3 (6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3), a key regulator of glycolysis with implications in cancer metabolism.[3]
- Agrochemicals and Dyes: The reactive functional groups also allow for its use in the synthesis of agrochemicals, such as herbicides and pesticides, and as a precursor for dyes and pigments.[12][13]

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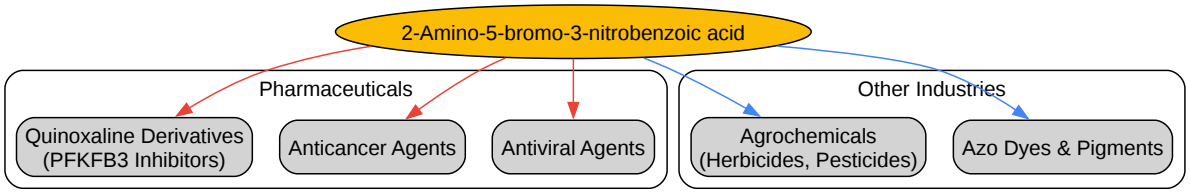

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Caption: Key application areas derived from **2-Amino-5-bromo-3-nitrobenzoic acid**.

Safety, Handling, and Storage

Adherence to safety protocols is paramount when working with any chemical reagent. **2-Amino-5-bromo-3-nitrobenzoic acid** is classified as an irritant.

Table 3: GHS Hazard Information

Hazard Class	Code	Statement
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation

Source:[1][14]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[14][15]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[14]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile) and a lab coat.[14][15]

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- Respiratory Protection: If dust is generated, use a full-face respirator with an appropriate particulate filter.[14]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[16][17]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[14][15]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, get medical help.[14][15]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[14][15]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.[15]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[14][15]
- Keep away from incompatible materials such as strong oxidizing agents.
- It is recommended to store the container locked up.[14]

Conclusion

2-Amino-5-bromo-3-nitrobenzoic acid is a pivotal chemical intermediate with a well-defined property profile and established synthetic utility. Its value to the research and development community, especially in the pharmaceutical sector, is underscored by its role as a versatile building block for creating novel, high-value compounds. The protocols and data presented in this guide offer a robust framework for the safe and effective use of this compound in the laboratory, enabling further innovation and discovery.

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